

Predictive Safety Data Guide: 3-Chloro-7-(1-chloroethyl)quinoline

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Compound of Interest

Compound Name: 3-Chloro-7-(1-chloroethyl)quinoline

CAS No.: 1884155-73-0

Cat. No.: B15371715

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Executive Summary & Chemical Identity

Warning: Specific toxicological data for this compound is limited in the public domain. This guide utilizes Structure-Activity Relationship (SAR) analysis, leveraging data from the structural analog 7-(1-chloroethyl)quinoline (CAS 1694395-14-6) and general halo-quinoline toxicity profiles.^[1]

Identification

Parameter	Details
Chemical Name	3-Chloro-7-(1-chloroethyl)quinoline
Common Synonyms	3-Chloro-7-(1-chloroethyl)quinoline; (3-chloroquinolin-7-yl)(methyl)methyl chloride
Structural Class	Halogenated Nitrogen Heterocycle / Benzylic-like Alkyl Halide
Molecular Formula	C ₁₁ H ₉ Cl ₂ N
Molecular Weight	~226.10 g/mol
CAS Number	Not Listed (Analog: 1694395-14-6)
Physical State	Solid (likely off-white to yellow crystalline powder)

Senior Scientist's Perspective

This compound is a bifunctional electrophile. It contains a stable aryl chloride at the C3 position and a highly reactive secondary benzylic-like alkyl chloride at the C7 position.^[1]

- The Critical Hazard: The 1-chloroethyl group is prone to S_N1/S_N2 substitution and elimination. It acts as a potent alkylating agent.
- The Implication: Treat this not just as a toxic quinoline, but as a potential mutagen and severe skin/eye irritant. Moisture sensitivity is a critical handling parameter; hydrolysis releases hydrochloric acid (HCl).

Hazard Identification (GHS Classification - Predictive)

Based on the functional groups (Alkyl Halide + Quinoline Core), the following GHS classifications are projected with high confidence.

Core Hazards

Hazard Class	Category	Hazard Statement	Mechanistic Basis
Skin Corr./Irrit.	Cat 1B / 2	H314 / H315: Causes severe skin burns or irritation.[1][2]	Alkylating nature of the chloroethyl group; potential HCl release upon contact with skin moisture.
Eye Dam./Irrit.	Cat 1	H318: Causes serious eye damage.[2][3]	Corrosive potential of the benzylic halide moiety.
Acute Tox.[2][3][4] (Oral)	Cat 3 / 4	H301 / H302: Toxic/Harmful if swallowed.[3][4]	Quinoline core toxicity (intercalation/metabolic interference).
Sensitization	Cat 1	H317: May cause an allergic skin reaction. [5][6]	Alkylating agents are classic haptens, capable of binding to skin proteins.
Germ Cell Mut.	Cat 2	H341: Suspected of causing genetic defects.[3][4]	Direct DNA alkylation potential of the reactive side chain.

Signal Word: DANGER[4][5]

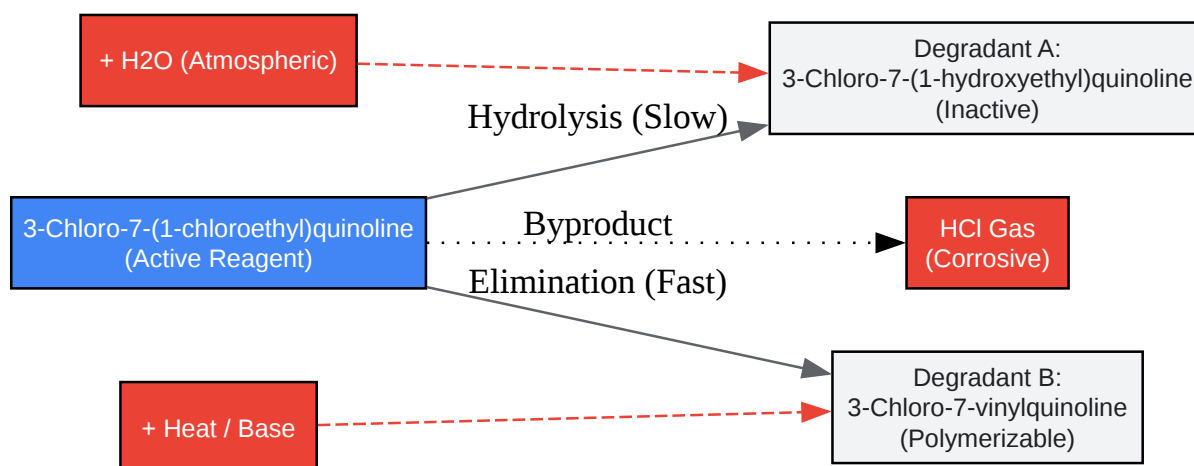
Stability, Reactivity & Degradation Pathways[1][6]

Understanding the degradation of the 1-chloroethyl group is vital for storage and experiment reproducibility.

Reactivity Profile

- Hydrolysis: The C7-side chain chloride is labile.[1] Exposure to atmospheric moisture converts it to the alcohol (3-chloro-7-(1-hydroxyethyl)quinoline) and HCl gas.[1]
- Elimination: Under basic conditions or elevated temperatures, it may eliminate HCl to form the vinyl derivative (3-chloro-7-vinylquinoline), which is prone to polymerization.[1]

Degradation Visualization (DOT)



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Figure 1: Primary degradation pathways.[1] Note that hydrolysis releases corrosive HCl.[1]

Safe Handling & Storage Protocols

Storage Requirements (The "Cold Chain" Rule)

- **Temperature:** Store at -20°C. The activation energy for the elimination reaction is likely low; room temperature storage will degrade purity over weeks.
- **Atmosphere:** Inert Gas (Argon/Nitrogen) is mandatory. Store in a desiccator or sealed vial with parafilm/electrical tape.
- **Container:** Amber glass (protect from light-induced radical chlorination side-reactions).[1]

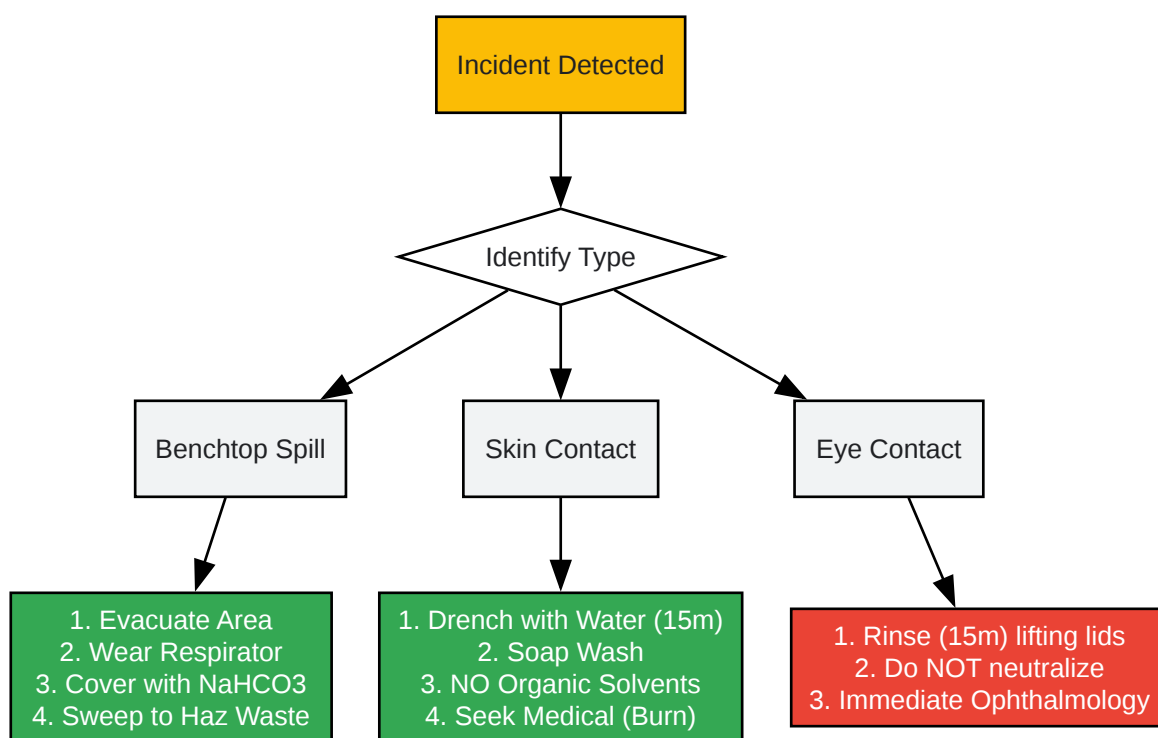
Experimental Handling Workflow

Objective: Prevent hydrolysis and operator exposure.

- **PPE:** Double nitrile gloves (0.11 mm min) or Viton gloves. Standard lab coat and safety glasses.
- **Weighing:** Perform in a fume hood. If the solid is fluffy/static, use an antistatic gun to prevent dispersal.

- Solvent Choice: Use anhydrous solvents (DCM, THF, DMF). Avoid protic solvents (MeOH, EtOH, Water) unless hydrolysis is the intended reaction.
- Quenching: Quench reaction mixtures containing this compound with aqueous bicarbonate slowly to neutralize generated HCl.

Emergency Response Decision Tree



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Figure 2: Immediate response protocols for spills and exposure.[1] Note the prohibition of organic solvents on skin contact to prevent enhanced absorption.

Analytical Verification

To ensure you are working with the correct, non-degraded material, verify these signals:

- ¹H NMR (CDCl₃):
 - The "Fingerprint": Look for the quartet at ~5.2 - 5.4 ppm (1H, CH-Cl) and the doublet at ~1.8 - 2.0 ppm (3H, -CH₃).[1]

- Impurity Check: If you see a multiplet/quartet shifted upfield to ~4.8 ppm, you have the alcohol (hydrolysis product). If you see olefinic protons (5.5 - 6.8 ppm), you have the vinyl elimination product.^[1]
- LC-MS:
 - Expect $[M+H]^+ = 226/228$ (characteristic chlorine isotope pattern 3:1 for mono-Cl, 9:6:1 for di-Cl).^[1]
 - Note: The chloroethyl group is labile in MS sources; you may see a dominant peak for $[M-Cl]^+$ (carbocation formation).

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 1694395-14-6 (7-(1-chloroethyl)quinoline).^[1] Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Guidance on the Application of the CLP Criteria - Germ Cell Mutagenicity. Retrieved from [\[Link\]](#)

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